

Introduction: The Strategic Value of Fluorinated Building Blocks

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Compound of Interest

Compound Name: *Benzyl 3-amino-2,6-difluorobenzoate*

CAS No.: 918523-44-1

Cat. No.: B1373418

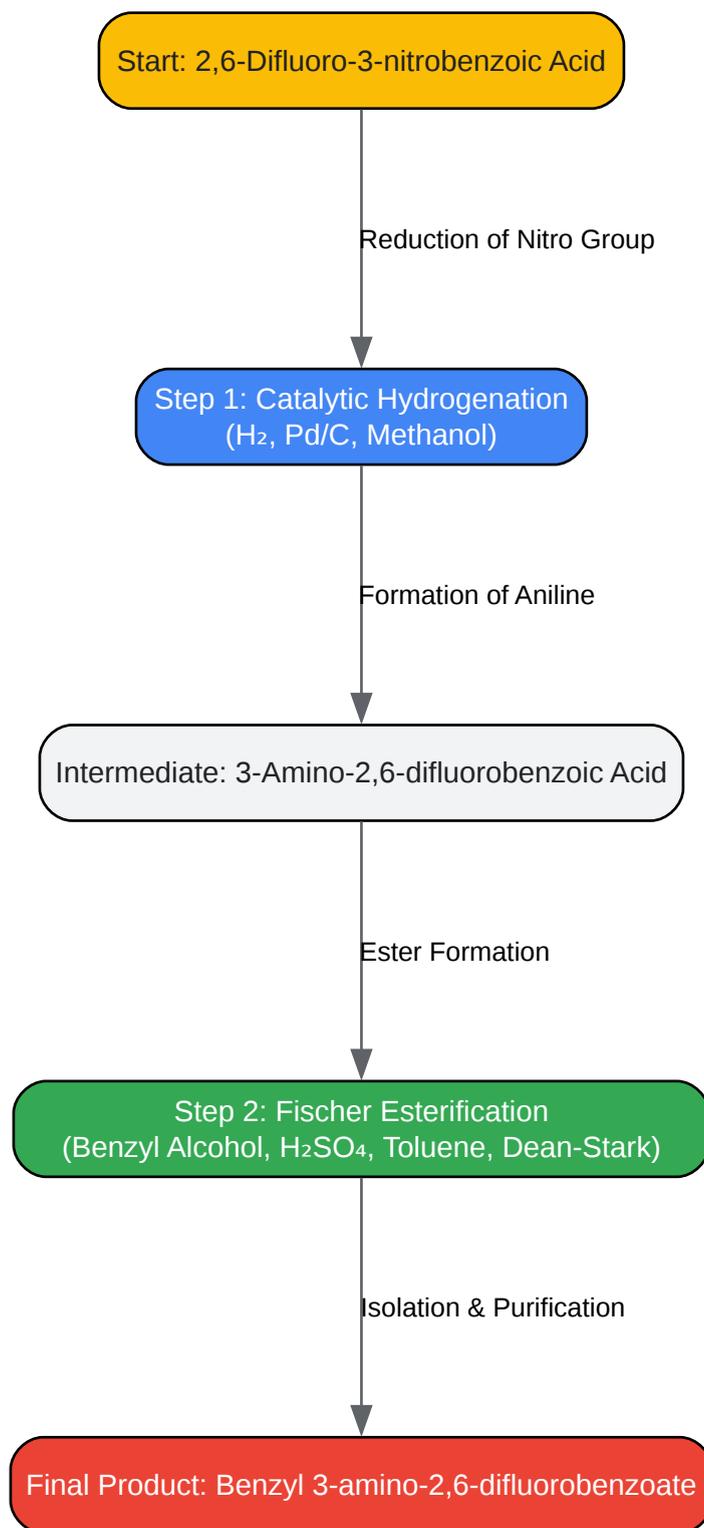
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In the landscape of modern drug discovery and development, the incorporation of fluorine atoms into molecular scaffolds is a well-established strategy to enhance key pharmacological properties. Fluorinated amines and their derivatives are particularly valuable building blocks.^[1] The presence of fluorine can modulate basicity, improve metabolic stability, and increase lipophilicity, thereby positively influencing a drug candidate's bioavailability and efficacy. **Benzyl 3-amino-2,6-difluorobenzoate** is a key intermediate, combining the structural features of a fluorinated aniline with a readily cleavable benzyl ester protecting group, making it a versatile reagent for the synthesis of complex pharmaceutical targets.

This guide provides a robust, scalable, and economically viable two-step synthetic route for the preparation of **Benzyl 3-amino-2,6-difluorobenzoate**, suitable for kilogram-scale production. The process is designed with a focus on operational safety, efficiency, and high purity of the final product.

Overall Synthetic Strategy

The synthesis is approached as a two-stage process, commencing with the commercially available 2,6-Difluoro-3-nitrobenzoic acid.^{[2][3][4][5][6][7]} This strategy is predicated on two high-yielding and industrially proven chemical transformations: catalytic hydrogenation for the selective reduction of an aromatic nitro group, followed by a classic Fischer esterification to install the benzyl ester.



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